

# Safeguarding Your Laboratory: Proper Disposal of Triethyl Arsenate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triethyl arsenate

Cat. No.: B090927

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For Immediate Implementation by Laboratory Personnel

**Triethyl arsenate** is a highly toxic and carcinogenic compound requiring stringent disposal protocols to ensure the safety of laboratory personnel and the environment.[1][2][3][4]

Adherence to these procedures is mandatory to comply with U.S. Environmental Protection Agency (EPA) regulations governing hazardous arsenic compounds.[5] This guide provides essential, step-by-step instructions for the safe handling and disposal of **triethyl arsenate** waste.

## I. Immediate Safety and Handling Precautions

All manipulations involving **triethyl arsenate** must be conducted within a designated area, clearly labeled with hazard warnings (e.g., "Danger: Carcinogen in Use").[6] This area must be equipped with a functional chemical fume hood, glove box, or other suitable containment device to minimize inhalation exposure.[6]

Personal Protective Equipment (PPE): The minimum required PPE includes:

- Safety glasses with side shields
- A laboratory coat
- Nitrile gloves (inspect before and after use)[6]

An operational eyewash station and safety shower must be readily accessible in the laboratory.  
[6]

## II. Step-by-Step Disposal Protocol

### Step 1: Waste Collection

- All waste containing **triethyl arsenate**, including residual materials, rinse water from empty containers, and contaminated disposable items (e.g., gloves, absorbent pads), must be collected as hazardous waste.[6]
- Use a designated, sealable, and compatible waste container, such as a brown glass bottle, for collection.[6] The container must be in good condition with a non-leaking, screw-on cap.
- Never dispose of any **triethyl arsenate**-containing materials down the drain.[6]

### Step 2: Waste Storage and Labeling

- The hazardous waste container must be kept closed at all times, except when adding waste.
- Store the container in a designated, secure secondary containment unit within the laboratory.  
[6]
- Label the waste container clearly with "Hazardous Waste," the full chemical name "**Triethyl Arsenate**," and a description of the contents (e.g., "contaminated gloves and wipes," "aqueous waste").

### Step 3: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal service to schedule a pickup.[5]
- Complete a chemical waste pickup request form as required by your institution or the disposal service.[6]

### Step 4: Decontamination

- Rinse water from the decontamination of any non-disposable equipment must be collected as hazardous waste.[\[6\]](#)
- Thoroughly wash hands, face, neck, and forearms after handling **triethyl arsenate**.[\[6\]](#)

#### Step 5: Spill Management

- Any spill of **triethyl arsenate**, regardless of the amount, must be reported immediately as a major spill event to your institution's EHS or safety officer.[\[6\]](#)

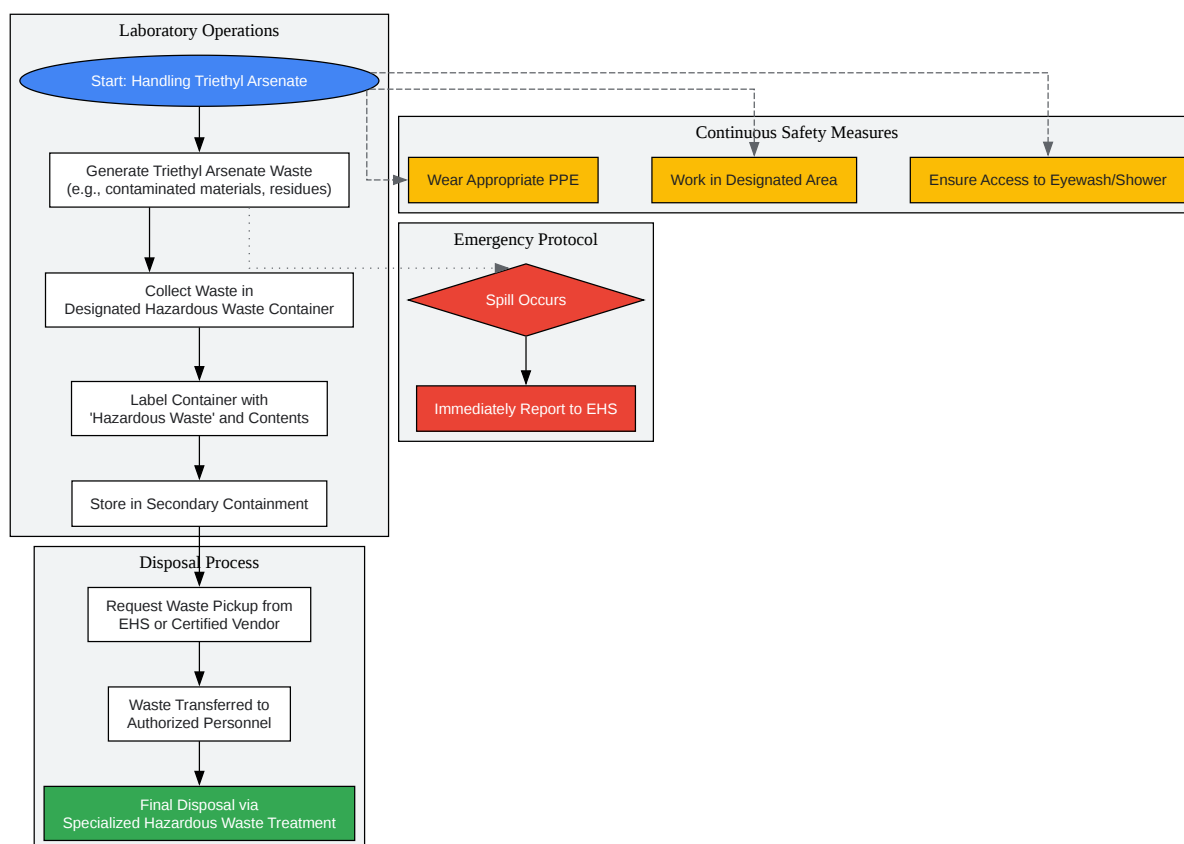
### III. Regulatory and Hazard Data

The following table summarizes key regulatory and hazard information for **triethyl arsenate**.

Data Point	Value/Classification	Source
GHS Hazard Statements	H301: Toxic if swallowed H331: Toxic if inhaled H350: May cause cancer H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects	<a href="#">[1]</a> <a href="#">[3]</a>
EPA Hazardous Waste	Arsenic compounds are regulated as toxic waste.	<a href="#">[5]</a>
Toxicity Characteristic Leaching Procedure (TCLP) Limit for Arsenic	5.0 mg/L	<a href="#">[5]</a>
EPA Drinking Water Standard for Arsenic	10 parts per billion (ppb)	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>

### IV. Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **triethyl arsenate**.



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Caption: Workflow for the safe disposal of **triethyl arsenate** waste.

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